

synthesis of nitrogen trichloride from ammonium chloride

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Compound of Interest

Compound Name: Nitrogen trichloride

Cat. No.: B158733

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An in-depth guide for the synthesis of **nitrogen trichloride** cannot be provided. **Nitrogen trichloride** (NCl_3) is an extremely sensitive, highly explosive, and toxic compound. Its synthesis should not be attempted by anyone who is not a specialist in handling explosive materials with access to a purpose-built laboratory and remote handling equipment. The compound is notoriously unstable and can detonate violently and unpredictably when exposed to shock, friction, heat, or even bright light.

This document will instead provide information on the properties, hazards, and principles of formation of **nitrogen trichloride** from a chemical safety and educational perspective. This information is intended to raise awareness of its dangers, particularly concerning its potential for accidental formation.

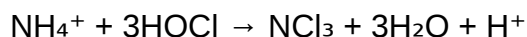
Overview of Nitrogen Trichloride (NCl_3)

Nitrogen trichloride is a dense, volatile, and oily yellow liquid with a pungent odor. It was first synthesized in 1812 by Pierre Louis Dulong, who lost two fingers and an eye in two separate explosions. Sir Humphry Davy also investigated the compound, which he named, and was temporarily blinded in an explosion. These historical incidents underscore the extreme dangers associated with this substance.

The primary danger of NCl_3 lies in its extreme instability. It is a highly endothermic compound, meaning its decomposition into nitrogen gas (N_2) and chlorine gas (Cl_2) releases a significant amount of energy, resulting in a violent explosion.

General Principle of Formation

From a purely academic standpoint, **nitrogen trichloride** is formed when a source of chlorine in a +1 oxidation state (such as hypochlorous acid or a hypochlorite salt) reacts with ammonia or ammonium salts. The reaction is typically conducted in an acidic medium. The overall reaction can be generally represented as:



It is critical to understand that controlling this reaction is exceptionally difficult, and the product is prone to immediate and violent decomposition.

Hazard Data and Physical Properties

The hazardous nature of **nitrogen trichloride** cannot be overstated. It is sensitive to a wide range of stimuli, and its explosive power is comparable to that of nitroglycerin.

Property	Value	Citation(s)
Chemical Formula	NCl_3	
Molar Mass	120.37 g/mol	
Appearance	Yellow, oily liquid	
Melting Point	-40 °C (-40 °F)	
Boiling Point	< 71 °C (160 °F) - Decomposes explosively	
Shock Sensitivity	Extremely high	
Heat Sensitivity	Decomposes explosively around 93 °C, but can be initiated at lower temperatures	
Light Sensitivity	Can be detonated by bright light, including sunlight	
Toxicity	Highly toxic, severe irritant to eyes, mucous membranes, and skin	

Conditions Leading to Accidental Formation

The accidental synthesis of **nitrogen trichloride** is a significant safety concern in various settings, including industrial and domestic environments. Understanding the conditions that lead to its formation is crucial for prevention.

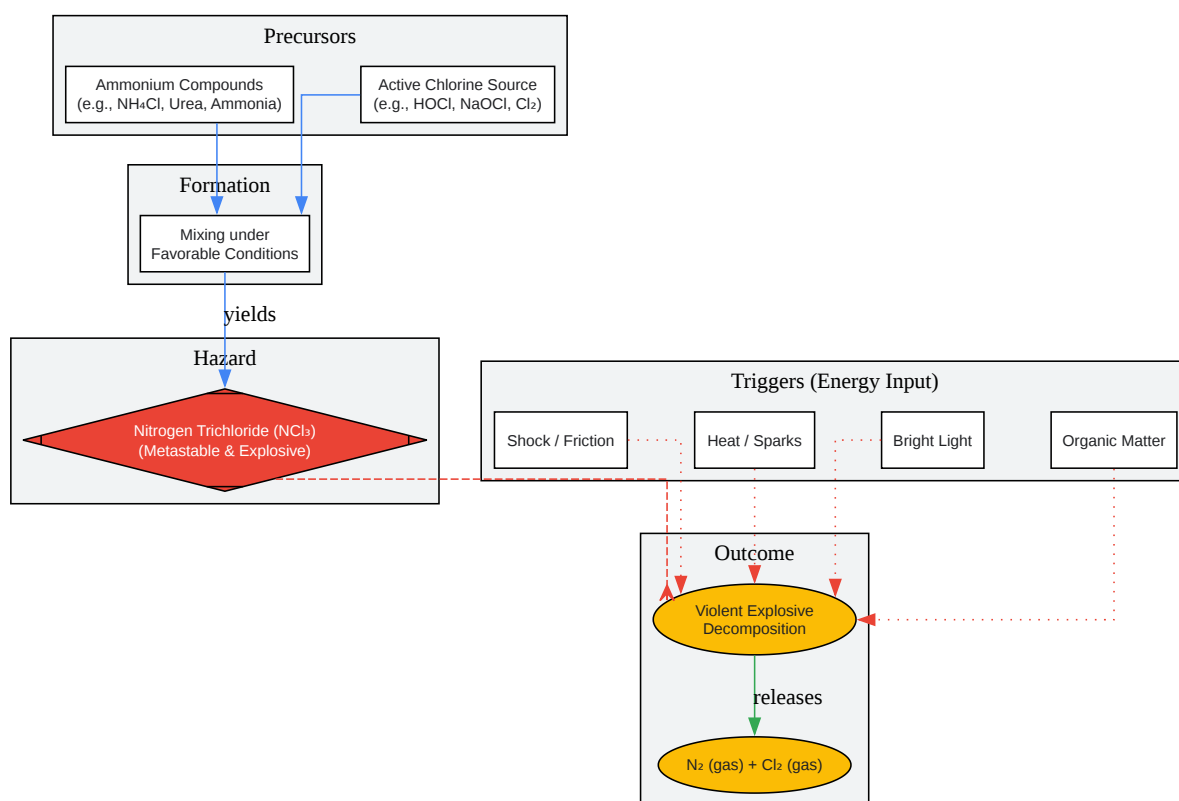
A primary example of accidental formation occurs when household ammonia-based cleaners are mixed with chlorine bleach (sodium hypochlorite solution).^{[1][2][3][4][5]} This common mistake produces chloramine gases (NH_2Cl , NHCl_2) and, under certain conditions, can lead to the formation of **nitrogen trichloride**.^[4] The reaction is highly exothermic and can cause the toxic gases to be released rapidly, leading to severe irritation of the eyes, nose, throat, and lungs.^{[2][5]} High concentrations can cause chemical burns to the respiratory tract, pulmonary edema, and in rare cases, can be fatal.^[4]

Another significant area of concern is in chlorinated swimming pools. The "chlorine smell" characteristic of indoor pools is not from chlorine itself, but primarily from **nitrogen trichloride**. [6][7][8] It forms when chlorine disinfectants react with nitrogen-containing compounds introduced by swimmers, such as urea from urine and sweat. [7][9][10] While present in very low concentrations, this airborne NCl_3 is a known irritant responsible for eye and respiratory issues among swimmers and is a cause of occupational asthma in lifeguards and pool staff. [11][12][13]

Industrial settings, such as chlor-alkali plants that produce chlorine gas, must rigorously control for nitrogen-containing impurities in their raw materials. [14] Contamination from sources like ammonia in brine solutions can lead to the formation of NCl_3 in the chlorine stream, creating a severe explosion hazard. [15]

Logical Pathway of Hazard

The formation and subsequent detonation of **nitrogen trichloride** follow a clear logical progression. The presence of both an ammonium source and an active chlorine source are prerequisites. When these precursors combine under favorable conditions (e.g., appropriate pH), NCl_3 is formed. The compound is then metastable, requiring only a small energy input from a trigger—such as light, heat, or physical shock—to initiate its violent, explosive decomposition.



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Caption: Logical flow from precursors to the explosive decomposition of NCl₃.

Safety and Decontamination

Due to its instability, there are no standard protocols for the handling of pure **nitrogen trichloride** outside of highly specialized research or military contexts. The primary safety measure is prevention of its formation.

- Never mix ammonia-based cleaners with chlorine bleach.[1][5] Always read product labels to identify their active ingredients.
- In industrial settings, strict quality control of raw materials is necessary to eliminate nitrogenous contaminants.[14] Continuous monitoring for NCl_3 in chlorine gas streams is a critical safety procedure.
- Proper ventilation is essential in areas where accidental formation might occur, such as indoor swimming pools, to prevent the accumulation of toxic and hazardous concentrations of NCl_3 vapor.[8]

In the event of a known or suspected formation of NCl_3 , the only safe course of action is immediate evacuation of the area and notification of explosive ordnance disposal (EOD) or a specialized hazardous materials team. No attempt should be made to handle, move, or neutralize the material.

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